

Comprehensive Safety & Handling Guide: 3-(Methylthio)pyrazine-2-carboxylic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-(Methylthio)pyrazine-2-carboxylic acid

CAS No.: 1341569-95-6

Cat. No.: B2362680

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Executive Summary & Chemical Identity[1]

3-(Methylthio)pyrazine-2-carboxylic acid is a functionalized heterocyclic building block used primarily in the synthesis of antitubercular agents (Pyrazinamide analogs), kinase inhibitors, and agricultural fungicides. Its dual functionality—combining an acidic carboxyl group with an oxidizable thioether moiety on a pyrazine scaffold—presents specific stability and handling challenges that distinguish it from simpler pyrazine derivatives.

This guide provides a mechanistic approach to safety, moving beyond generic SDS statements to address the specific reactivity profile of this compound during synthesis, isolation, and storage.

Chemical Identifiers

Property	Detail
Chemical Name	3-(Methylthio)pyrazine-2-carboxylic acid
Common Synonyms	3-Methylsulfanylpyrazine-2-carboxylic acid; 2-Carboxy-3-(methylthio)pyrazine
PubChem CID	62702136
Molecular Formula	C ₆ H ₆ N ₂ O ₂ S
Molecular Weight	170.19 g/mol
Structure	Pyrazine ring substituted at C2 (COOH) and C3 (SMe)

Hazard Identification & Mechanistic Risk Assessment

The safety profile of **3-(Methylthio)pyrazine-2-carboxylic acid** is dictated by its three core functional components. Understanding these interactions is essential for effective risk management.

Functional Group Hazard Analysis

- Carboxylic Acid (C2 Position):
 - Hazard: Causes skin irritation (Category 2) and serious eye irritation (Category 2A).
 - Mechanism: Proton donation lowers local pH upon contact with mucous membranes, causing protein denaturation and tissue damage.
 - Reactivity: Forms salts with bases; potential for decarboxylation at elevated temperatures (>150°C).
- Methylthio Group (C3 Position):
 - Hazard: Potential for "stench" (unpleasant organosulfur odor) and sensitization.

- **Stability Risk:** Highly susceptible to oxidation by air or peroxides to form the sulfoxide (S=O) or sulfone (O=S=O) derivatives. This degradation alters pharmacological potency and solubility.
- **Metabolic Note:** Thioethers can be metabolized to reactive sulfoxides in vivo, a factor in drug design but also a consideration for long-term occupational exposure.
- **Pyrazine Scaffold:**
 - **Hazard:** Nitrogenous heterocycles can exhibit specific organotoxicity (often hepatic) upon chronic exposure, though acute toxicity is generally moderate.

GHS Classification (Derived)

Based on Structure-Activity Relationships (SAR) of analogous 3-chloropyrazine-2-carboxylic acid and alkyl-thio pyrazines.

- Signal Word:WARNING
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- H317: May cause an allergic skin reaction (due to thioether moiety).

Synthesis & Process Safety

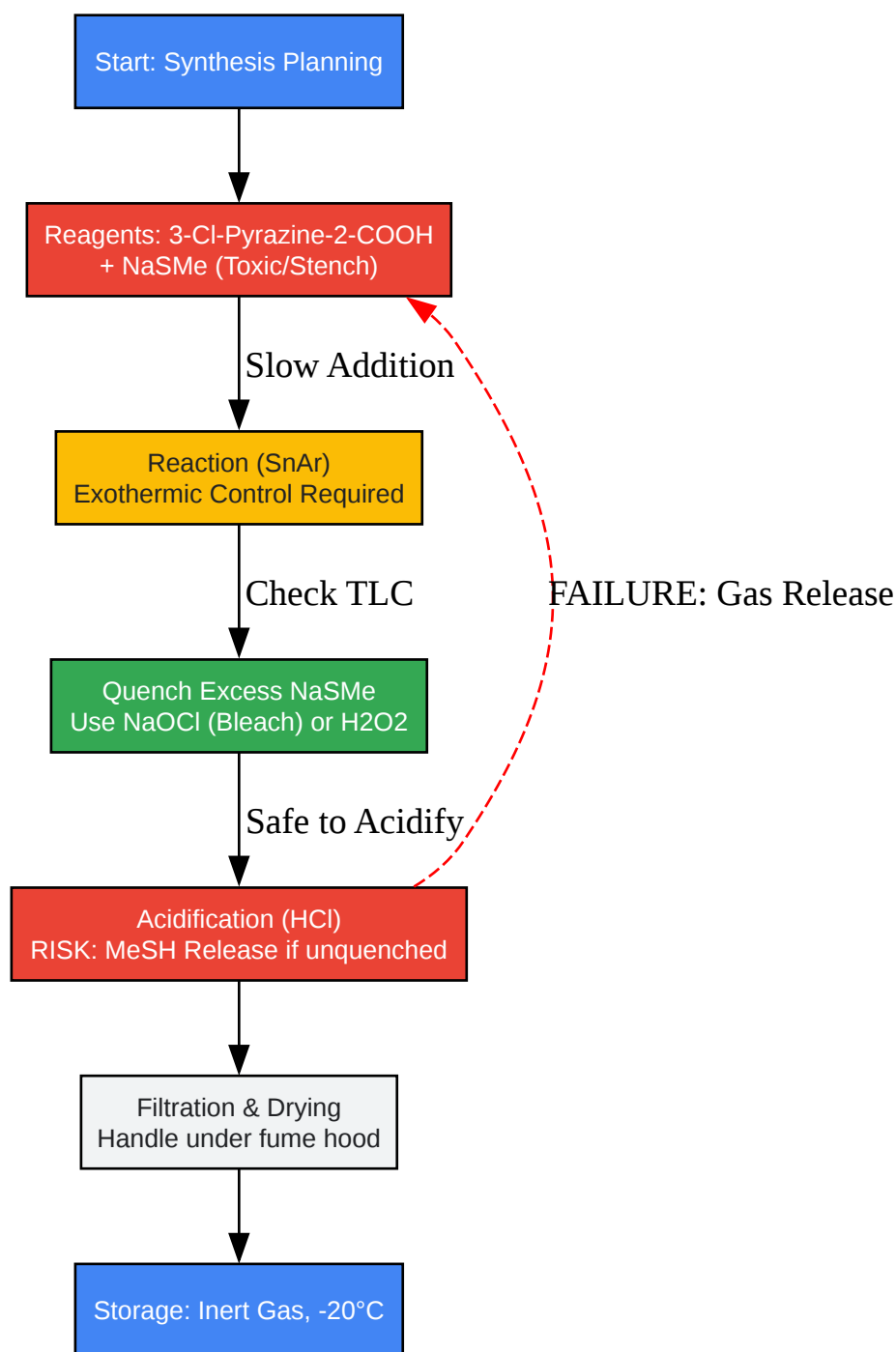
The most common generation of this compound involves Nucleophilic Aromatic Substitution (). This process introduces specific process safety risks that exceed those of the final isolated solid.

Standard Reaction:

Critical Control Points

- Exotherm Control: The substitution reaction is exothermic. NaSMe should be added slowly to the chloropyrazine solution at controlled temperatures (typically 0°C to RT) to prevent thermal runaway or decomposition.
- Acidification Risk (The "Stench" Factor):
 - Scenario: The reaction mixture is basic (carboxylate salt). Workup requires acidification (HCl) to precipitate the free acid.
 - Danger: If excess Sodium Thiomethoxide (NaSMe) remains, acidification will release Methanethiol (MeSH) gas.
 - MeSH Hazards: Highly flammable, extreme stench (threshold < 1 ppb), and toxic (LC50 ~675 ppm).
 - Control: Quench excess thiomethoxide with bleach (sodium hypochlorite) before acidification, or ensure rigorous stoichiometry.

Visualization: Synthesis Safety Workflow



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Figure 1: Process safety workflow for the synthesis and isolation of **3-(Methylthio)pyrazine-2-carboxylic acid**, highlighting the critical quenching step to prevent toxic gas release.

Safe Handling Protocols

Engineering Controls

- Enclosure: Handle all solid powder in a certified chemical fume hood or a powder containment weigh station.
- Ventilation: Ensure hood face velocity is > 0.5 m/s.
- Inert Atmosphere: For large-scale handling (>10 g), use a glovebox or Schlenk line to minimize exposure to atmospheric oxygen, preserving the thioether group.

Personal Protective Equipment (PPE)

Category	Recommendation	Rationale
Respiratory	N95 (dust) or Half-mask with OV/AG cartridges	Protects against acidic dust and potential sulfur odors.
Eyes	Chemical Splash Goggles	Essential due to the acidic and irritant nature of the compound.
Hands	Nitrile (Double gloving recommended)	Thioethers can permeate latex; Nitrile provides better barrier protection.
Skin	Lab coat + Tyvek sleeves	Prevents contamination of street clothes; sulfur compounds stick to fabrics.

Spill Management

- Evacuate: If a strong sulfur odor is detected, evacuate the immediate area.
- Neutralize: Cover the spill with a weak base (Sodium Carbonate) to neutralize the acid.
- Oxidize (Odor Control): Spray the area with dilute bleach (1-2% Sodium Hypochlorite) to oxidize any trace sulfur compounds to non-volatile sulfoxides/sulfones.
- Cleanup: Sweep up the paste and dispose of as hazardous chemical waste. Do not wash down the drain.

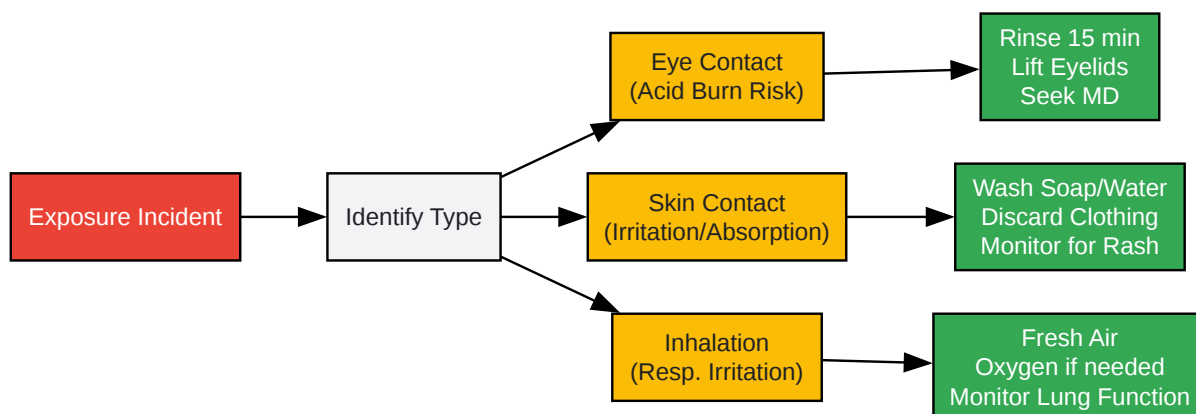
Storage & Stability

The stability of **3-(Methylthio)pyrazine-2-carboxylic acid** is compromised by two factors: Oxidation and Decarboxylation.

- Temperature: Store at -20°C (Long term) or 2-8°C (Short term).
 - Reason: Retards the rate of spontaneous sulfur oxidation.
- Atmosphere: Store under Argon or Nitrogen.
 - Reason: Oxygen attacks the sulfur lone pair.
- Container: Amber glass vials with Teflon-lined caps.
 - Reason: Amber glass protects from light (which can catalyze radical oxidation); Teflon prevents sulfur adsorption into the cap liner.
- Incompatibility: Keep away from strong oxidizing agents (Peroxides, KMnO₄) and strong bases.

Emergency Response Logic

In the event of exposure, immediate action is required to mitigate tissue damage and systemic absorption.



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Figure 2: Decision tree for emergency response following exposure.

References

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